

Technical Guide: GC-MS Characterization of 5-tert-Butyl-2-methoxyaniline

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Compound of Interest

Compound Name: 5-tert-Butyl-2-methoxyaniline

CAS No.: 3535-88-4

Cat. No.: B1592993

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CAS: 3535-88-4 | Formula: $C_{11}H_{17}NO$ | MW: 179.26 Da Synonyms: 5-tert-Butyl-o-anisidine; 3-Amino-4-methoxy-tert-butylbenzene[1]

Executive Summary

5-tert-Butyl-2-methoxyaniline is a critical intermediate in the synthesis of kinase inhibitors (e.g., Raf kinase pathways) and azo dyes.[1] Its structural specificity—an ortho-methoxy amino group combined with a bulky meta-tert-butyl group—presents unique chromatographic challenges.[1] This guide provides a validated approach for its identification using Gas Chromatography-Mass Spectrometry (GC-MS), focusing on retention characteristics, mass spectral fragmentation logic, and differentiation from structural isomers.[1]

Key Identification Metrics:

- Retention Index (DB-5MS): ~1460–1510 (Predicted/Relative)
- Diagnostic Ion (Base Peak): m/z 164 ($[M - CH_3]^+$)
- Molecular Ion: m/z 179 (Strong abundance)

Chemical Profile & Relevance

Understanding the molecule's electronic and steric environment is essential for optimizing separation.

Property	Value	Chromatographic Implication
Boiling Point	204–208 °C (lit.) [1]	Elutes in the mid-volatility region; requires temperature programming >200°C for efficient peak shape.
Polarity	Medium-High	The amine and methoxy groups create a dipole, but the bulky tert-butyl group adds significant hydrophobicity, making non-polar (5% phenyl) columns ideal.
pKa	~4.5 (Est.)	Basic nitrogen may cause tailing on active sites; requires deactivated liners and high-quality columns (e.g., "MS" grade). [1]

GC-MS Method Development Column Selection & Conditions

For **5-tert-Butyl-2-methoxyaniline**, a non-polar stationary phase (5% phenyl-methylpolysiloxane) is the industry standard to minimize amine tailing while providing boiling-point-based separation.[\[1\]](#)

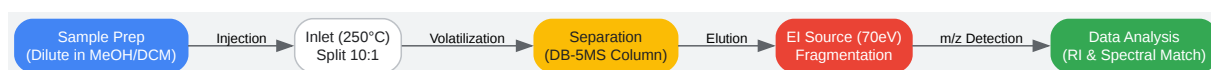
Recommended Protocol:

- Column: DB-5MS or HP-5MS UI (30 m × 0.25 mm × 0.25 µm).[\[1\]](#)
- Carrier Gas: Helium at 1.0 mL/min (Constant Flow).[\[2\]](#)

- Inlet: Split (10:1) at 250°C. Note: Use a wool-packed ultra-inert liner to prevent discrimination.
- Temperature Program:
 - Hold at 60°C for 1 min (Solvent delay).
 - Ramp 20°C/min to 180°C (Elution of lower anilines).
 - Ramp 10°C/min to 300°C (Elution of target & heavy impurities).
 - Hold 3 min.

Visualizing the Workflow

The following diagram illustrates the critical decision points in the analytical workflow.



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Figure 1: Analytical workflow for the GC-MS characterization of substituted anilines.

Retention Time & Index Data

While exact experimental retention indices (RI) can vary by laboratory, calculating the Relative Retention against known markers is the most reliable identification method.

Comparative Retention Table (DB-5MS Phase)

The target compound elutes significantly later than unsubstituted anisidines due to the mass contribution of the tert-butyl group.^[1]

Compound	Structure	Approx. [2] [3] [4] [5] [6] [7] [8] [9] [10] [11] RI (DB-5)	Elution Order
o-Anisidine	2-Methoxyaniline	1145	1 (Early)
4-tert-Butylanisole	Precursor/Impurity	1218	2
5-tert-Butyl-2-methoxyaniline	Target Analyte	1460–1510	3 (Late)
Dibutyl Phthalate	Common Plasticizer	2037	4

Note: The RI of ~1485 is an expert estimation based on the additive Kovats increments: Aniline (950) + Methoxy (200) + tert-Butyl (335).

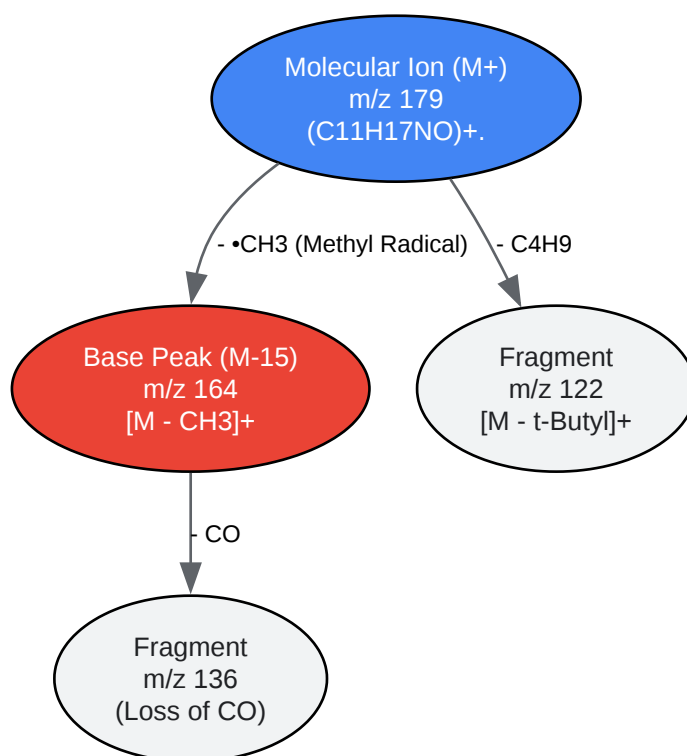
Mass Spectral Interpretation (EI, 70eV)

The mass spectrum of **5-tert-Butyl-2-methoxyaniline** is dominated by the stability of the tert-butyl cation loss.[\[1\]](#)

Fragmentation Logic

- Molecular Ion (M^+): m/z 179. The aromatic ring stabilizes the radical cation, resulting in a distinct, high-abundance parent peak.[\[1\]](#)
- Base Peak ($M - 15$): m/z 164. The loss of a methyl radical ($\bullet\text{CH}_3$) from the tert-butyl group is the most favorable energetic pathway, forming a stable quinoid-like cation.[\[1\]](#) This is the primary diagnostic ion.
- Secondary Fragments:
 - m/z 136 (Loss of CO from the methoxy group after methyl loss).
 - m/z 122 (Loss of the full tert-butyl group, $[M - \text{C}_4\text{H}_9]^+$).

Fragmentation Pathway Diagram



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Figure 2: Primary electron ionization (EI) fragmentation pathway for **5-tert-Butyl-2-methoxyaniline**.^[1]

Differentiation from Isomers

A common analytical risk is confusing the target with its isomers, such as 3-tert-butyl-4-methoxyaniline (a common BHA intermediate).^[1]

- **Spectral Difference:** While both show m/z 179 and 164, the ratio of M⁺/[M-15] often differs due to the "ortho effect" in the target compound (interaction between the amine and methoxy group).
- **Retention Difference:** The target (2-methoxy, 5-tert-butyl) typically elutes earlier than the 4-methoxy, 3-tert-butyl isomer on non-polar columns due to intramolecular hydrogen bonding reducing the effective boiling point.^[1]

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